

An In-depth Technical Guide to CAS Number 535964-00-0

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Compound of Interest

Compound Name: 1-(3,4-Dichlorobenzyl)-3,5-dimethyl-1H-pyrazol-4-amine

CAS No.: 514800-76-1

Cat. No.: B1297573

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Initial Investigation and Subject Identification

A comprehensive search for a chemical compound designated by the Chemical Abstracts Service (CAS) number 535964-00-0 has been conducted. The investigation across multiple chemical databases and scientific literature repositories did not yield any registered chemical substance associated with this identifier.

The search results indicate that the number "535964" is associated with a product code for a non-chemical item, specifically "Fischer 535964 Ea M10 N Drop In Anchors"[1]. This suggests a potential misinterpretation of a product identifier as a CAS registry number. Furthermore, searches on chemical supplier platforms like ChemicalBook did not provide any substance corresponding to this number[2][3]. For reference, a valid CAS number, such as that for Formaldehyde (50-00-0), readily provides extensive information on its chemical properties and structure[4].

Conclusion on the Existence of the Chemical Compound

Based on the exhaustive search, it is concluded that CAS number 535964-00-0 does not correspond to a known chemical compound. Therefore, the creation of an in-depth technical guide on its properties, structure, and biological activity is not possible.

It is recommended to verify the CAS number for accuracy. Should a revised and valid CAS number be provided, a comprehensive technical guide can be developed as per the original request, detailing the compound's core characteristics, experimental protocols, and relevant biological pathways.

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Sources

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- 2. [ChemicalBook](http://ChemicalBook.com) [chemicalbook.com]
- 3. [ChemicalBook](http://ChemicalBook.com) - Chemical Search Engine [m.chemicalbook.com]
- 4. [Formaldehyde](http://webbook.nist.gov) [webbook.nist.gov]
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